

Application Notes and Protocols for In Vitro Assays of BIA 10-2474

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Compound of Interest

Compound Name: BIA 10-2474

Cat. No.: B606104

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Introduction

BIA 10-2474 is an experimental, long-acting, and irreversible inhibitor of Fatty Acid Amide Hydrolase (FAAH).[1][2] FAAH is the primary enzyme responsible for the degradation of the endocannabinoid anandamide and other related fatty acid amides.[1][2] By inhibiting FAAH, **BIA 10-2474** increases the levels of these endogenous signaling lipids, which are involved in pain, inflammation, and mood regulation.[2] However, a Phase I clinical trial of **BIA 10-2474** resulted in severe neurological adverse events, including one fatality. Subsequent research has suggested that off-target activities of **BIA 10-2474**, particularly the inhibition of other serine hydrolases, may have contributed to its toxicity.[1][3]

These application notes provide detailed protocols for in vitro assays to characterize the on-target and off-target activities of **BIA 10-2474**, as well as to assess its potential for neuronal cytotoxicity.

Data Presentation

On-Target and Off-Target Activity of BIA 10-2474

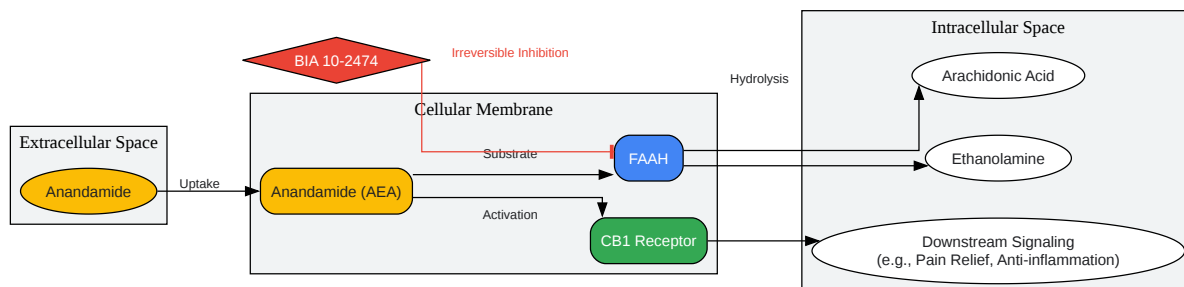
The following table summarizes the in vitro inhibitory potency of **BIA 10-2474** against its primary target, FAAH, and several identified off-target serine hydrolases. This data is critical for understanding the selectivity profile of the compound.

Target Enzyme	Assay Type	Cell Line/System	IC50 (μM)	Reference
FAAH	Substrate Hydrolysis	Human FAAH in HEK293T cell lysates	≥ 1	[4]
FAAH	Competitive ABPP	Human FAAH in intact HEK293T cells	0.049	[4]
FAAH2	Competitive ABPP	Human FAAH2 in intact HEK293T cells	0.40	[4]
ABHD6	Competitive ABPP	Human ABHD6 in intact HEK293T cells	0.081	[4]
CES1	MS-based ABPP	SW620 cells	> 10	[4]
CES2	Competitive ABPP	Human CES2 in intact HEK293T cells	2.0	[4]
PNPLA6	Competitive ABPP	Human PNPLA6 in intact HEK293T cells	11	[4]

ABPP: Activity-Based Protein Profiling; IC50: Half-maximal inhibitory concentration.

Signaling Pathway and Experimental Workflows

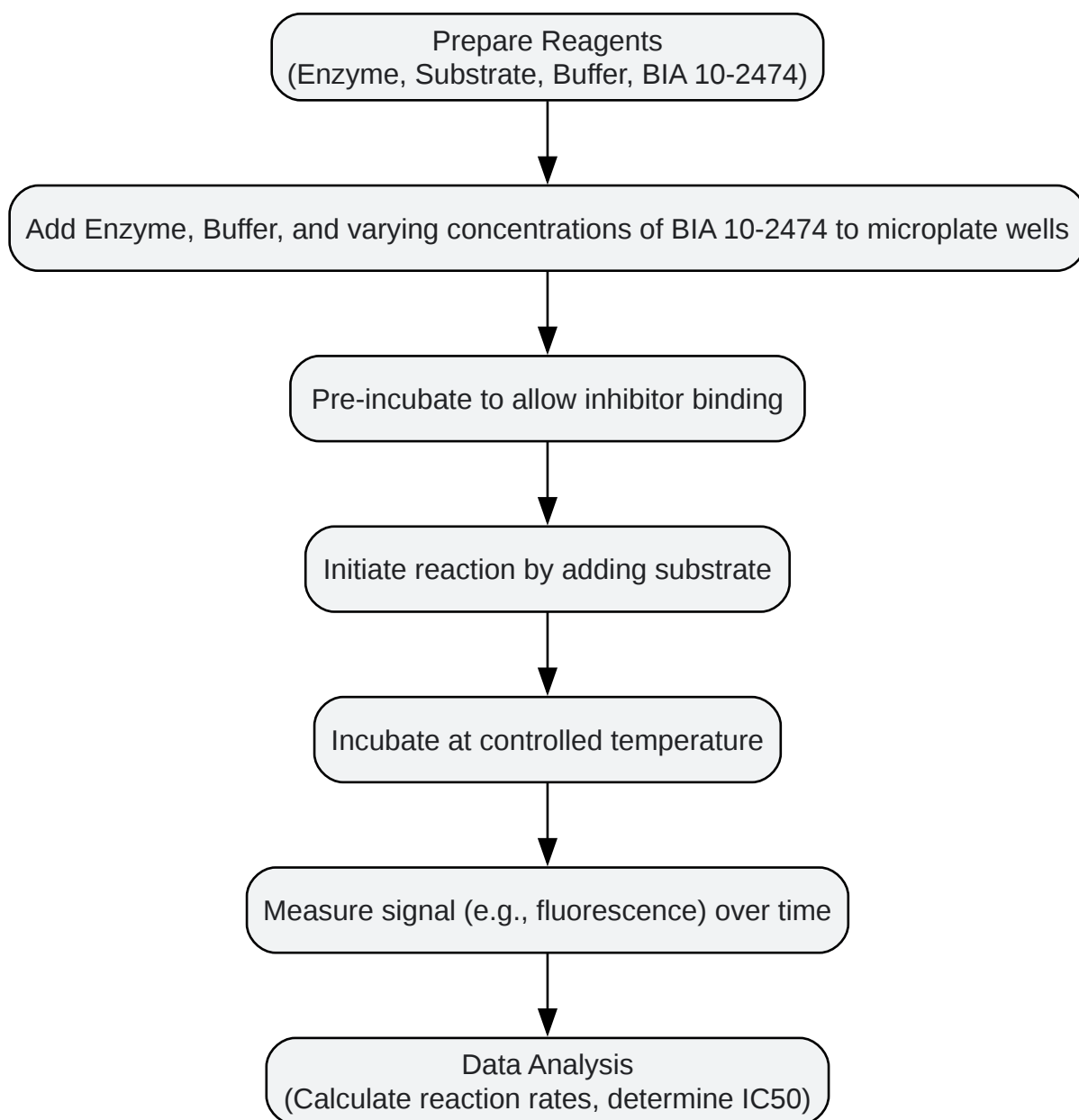
FAAH Signaling Pathway and Inhibition by BIA 10-2474



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FAAH signaling pathway and its inhibition by **BIA 10-2474**.

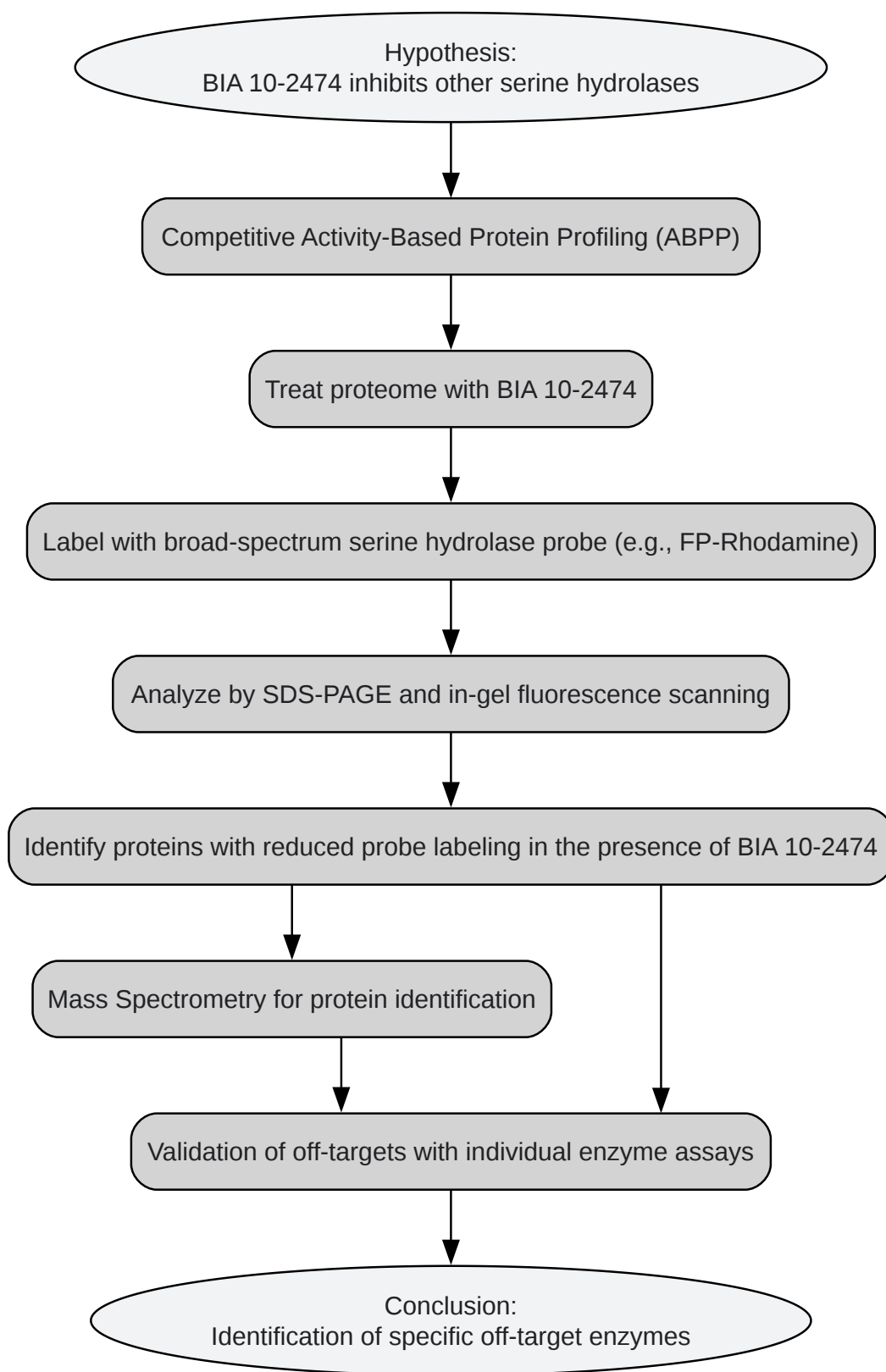
Experimental Workflow: In Vitro Enzyme Inhibition Assay



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General workflow for an in vitro enzyme inhibition assay.

Logic Diagram: Off-Target Identification Workflow



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References

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- 3. Activity-based protein profiling reveals off-target proteins of the FAAH inhibitor BIA 10-2474 - PMC [pmc.ncbi.nlm.nih.gov]
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